

# Technical Support Center: Optimizing BMS-488043 Dosage in Preclinical Studies

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## Compound of Interest

Compound Name: BMS 488043

Cat. No.: B10785880

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource for optimizing the use of BMS-488043 in preclinical studies. This guide, presented in a question-and-answer format, addresses specific issues related to experimental design, troubleshooting, and data interpretation.

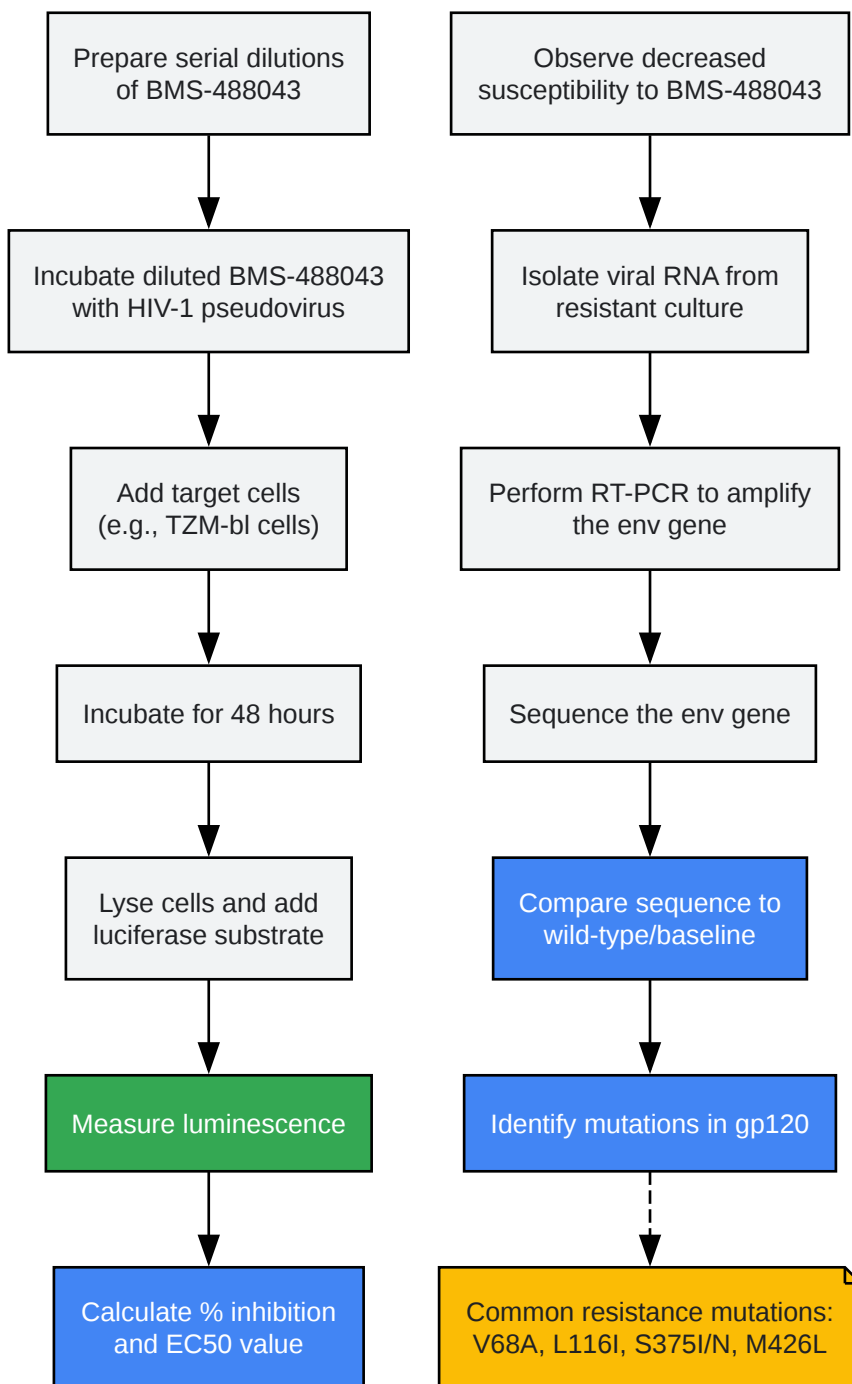
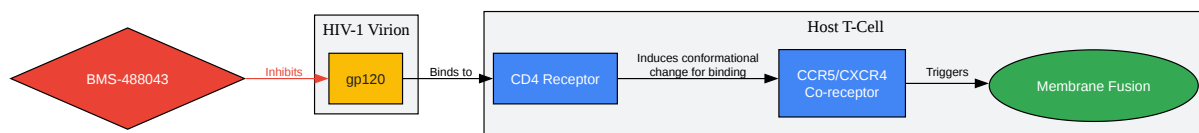
## Frequently Asked Questions (FAQs)

Q1: What is BMS-488043 and what is its mechanism of action?

A1: BMS-488043 is a small molecule inhibitor of Human Immunodeficiency Virus Type 1 (HIV-1) entry. It is a first-generation attachment inhibitor that specifically targets the HIV-1 envelope glycoprotein gp120. By binding to a pocket within gp120, BMS-488043 prevents the initial attachment of the virus to the CD4 receptor on host T-cells, a critical first step in the viral lifecycle. This action is non-competitive with CD4 binding.<sup>[1]</sup>

Q2: What is the primary signaling pathway affected by BMS-488043?

A2: BMS-488043 directly interferes with the initial stage of the HIV-1 entry signaling cascade. It prevents the conformational changes in gp120 that are necessary for its interaction with the CD4 receptor. This disruption blocks the subsequent steps of co-receptor (CCR5 or CXCR4) binding and membrane fusion.



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## References

- 1. Pharmacokinetics and Dose-range Finding Toxicity of a Novel anti-HIV Active Integrase Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
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